

Physical and chemical properties of Methyl pyrrolidine-3-carboxylate hydrochloride

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Compound of Interest

Compound Name: *Methyl pyrrolidine-3-carboxylate hydrochloride*

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Technical Guide: Methyl Pyrrolidine-3-carboxylate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl pyrrolidine-3-carboxylate hydrochloride is a versatile chiral building block widely employed in the synthesis of a variety of pharmaceutical compounds. Its pyrrolidine core is a key structural motif in numerous biologically active molecules. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical characterization of **Methyl pyrrolidine-3-carboxylate hydrochloride**, serving as a valuable resource for researchers in drug discovery and development. The compound is frequently utilized as an intermediate in the creation of novel therapeutics, particularly in the development of kinase inhibitors and drugs targeting neurological disorders.^[1]

Chemical and Physical Properties

Methyl pyrrolidine-3-carboxylate hydrochloride is commercially available, typically as a racemic mixture or as individual enantiomers. Its properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[2][3]
Molecular Weight	165.61 g/mol	[2][3]
IUPAC Name	methyl pyrrolidine-3-carboxylate;hydrochloride	[4]
CAS Number	198959-37-4 (for the racemate)	[3]
Appearance	Cream crystalline powder to oil	[2]
Boiling Point	213.6 °C at 760 mmHg	[5]
Melting Point	Not available	
Solubility	No quantitative data available. It is known to enhance the solubility and bioavailability of active pharmaceutical ingredients.[2]	
Storage	Store at 0-8 °C.	[2]

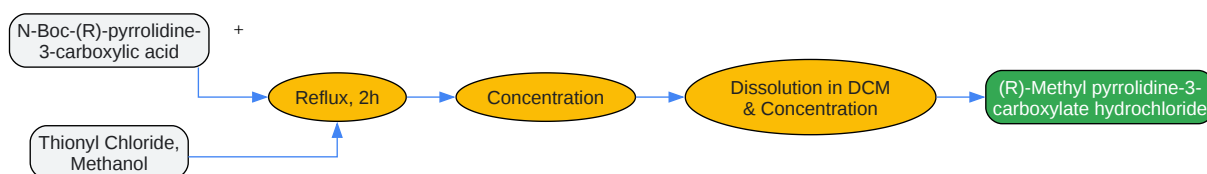
Synthesis and Purification

A common method for the synthesis of the (R)-enantiomer of **Methyl pyrrolidine-3-carboxylate hydrochloride** involves the esterification of N-Boc-(R)-pyrrolidine-3-carboxylic acid followed by the removal of the Boc protecting group.

Experimental Protocol: Synthesis of (R)-Methyl pyrrolidine-3-carboxylate hydrochloride[7]

- Esterification: To a stirred solution of (3R)-1-[(1,1-dimethylethyl)oxy]carbonyl]-3-pyrrolidinecarboxylic acid (1.03 g, 4.8 mmol) in methanol (25 mL), add thionyl chloride (1 mL, 13.7 mmol) dropwise at room temperature under a nitrogen atmosphere.
- Reaction: Heat the reaction mixture to reflux for 2 hours.

- Work-up: Cool the mixture to room temperature and concentrate under reduced pressure.
- Purification: Dissolve the crude product in dichloromethane and concentrate again to yield **(R)-Methyl pyrrolidine-3-carboxylate hydrochloride** as an off-white solid (0.792 g, 100% yield).



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Synthesis Workflow for **(R)-Methyl pyrrolidine-3-carboxylate hydrochloride**.

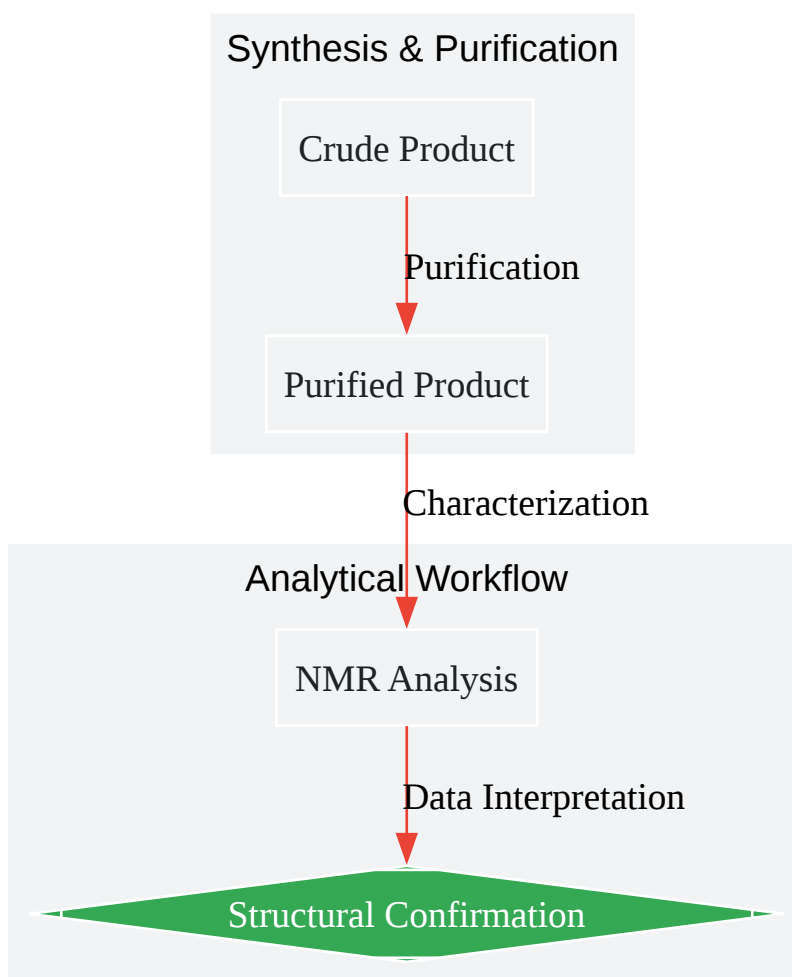
Analytical Characterization

The structure and purity of **Methyl pyrrolidine-3-carboxylate hydrochloride** are typically confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy.

¹H NMR Spectroscopy

The ¹H NMR spectrum provides characteristic signals for the protons in the molecule.

- ¹H NMR (400 MHz, CDCl₃) δ (ppm): 9.93 (m, 2H), 3.74 (s, 3H), 3.58 (br s, 2H), 3.42 (br s, 2H), 3.26 (m, 1H), 2.36-2.25 (m, 2H).^[6]



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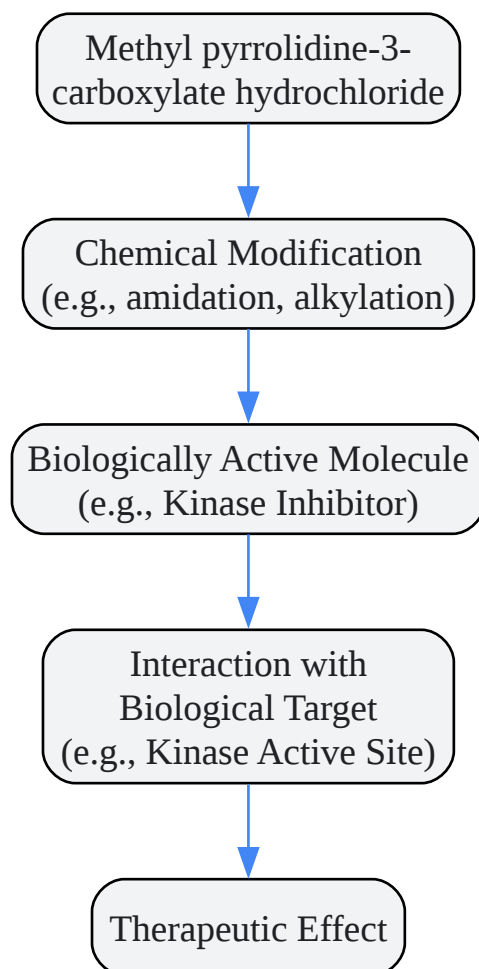
Analytical workflow for structural confirmation.

Role in Drug Development

Methyl pyrrolidine-3-carboxylate hydrochloride serves as a critical chiral precursor in the synthesis of various pharmaceutical agents. Its rigid pyrrolidine ring system provides a desirable scaffold for building molecules with specific three-dimensional orientations, which is crucial for their interaction with biological targets.

One notable application is in the synthesis of kinase inhibitors.[6] Kinases are a class of enzymes that play a central role in cell signaling, and their dysregulation is implicated in numerous diseases, including cancer. The pyrrolidine moiety can be functionalized to interact with specific residues in the kinase active site, leading to potent and selective inhibition.

Derivatives of (R)-pyrrolidine-3-carboxylic acid have also been extensively investigated as antagonists for endothelin receptors, which are involved in vasoconstriction and cell proliferation.



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Role as a building block in drug development.

Safety Information

Methyl pyrrolidine-3-carboxylate hydrochloride is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[4] Appropriate personal protective equipment should be used when handling this compound.

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